

Personal protective equipment for handling Sotorasib-d7

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Compound of Interest

Compound Name: Sotorasib-d7

Cat. No.: B15613706

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Essential Safety and Handling Guide for Sotorasib-d7

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This document provides critical safety and logistical information for the handling of **Sotorasib-d7**, a deuterium-labeled version of the KRAS G12C inhibitor, Sotorasib. While the Safety Data Sheet (SDS) for **Sotorasib-d7** states it is not a hazardous substance, the parent compound, Sotorasib, is classified as hazardous.^{[1][2]} Therefore, it is imperative to adopt stringent safety protocols as a precautionary measure. This guide outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure the safety of all laboratory personnel.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **Sotorasib-d7**, based on the more conservative guidelines for Sotorasib.

Body Part	Required PPE	Specifications and Recommendations
Hands	Double Nitrile Gloves	Wear two pairs of chemotherapy-grade nitrile gloves. The outer glove should be worn over the cuff of the lab coat. Change gloves immediately if contaminated or damaged. [3] [4]
Body	Disposable Gown	A disposable, long-sleeved gown that is impervious to hazardous drugs is required. Ensure the gown provides full coverage. [3] [4]
Eyes & Face	Safety Goggles & Face Shield	Use safety goggles to protect against splashes. A full-face shield should be worn in addition to goggles when there is a risk of splashing or aerosolization. [4] [5]
Respiratory	NIOSH-approved Respirator	For procedures that may generate dust or aerosols, such as weighing or preparing solutions, a NIOSH-approved respirator is necessary. [4] [5]

Operational and Disposal Plans

Adherence to standardized operational and disposal procedures is critical for minimizing risk and ensuring a safe laboratory environment.

Engineering Controls and Safe Handling

- Ventilation: All handling of **Sotorasib-d7**, especially of the solid form, should be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.

[5]

- Personal Hygiene: Do not eat, drink, or smoke in areas where **Sotorasib-d7** is handled. Wash hands thoroughly after handling the compound, even if gloves were worn.[2][5]
- Storage: Store **Sotorasib-d7** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[2] The recommended storage temperature is -20°C.[2]

Accidental Release and Exposure Protocol

In the event of a spill or accidental exposure, immediate and decisive action is required.

- Spill Cleanup:
 - Evacuate the immediate area and restrict access.
 - Wear full PPE as outlined above before attempting to clean the spill.
 - For solid spills, gently cover with a damp paper towel to avoid raising dust.
 - For liquid spills, absorb with an inert material.
 - Carefully collect all contaminated materials into a sealed, labeled hazardous waste container.
 - Decontaminate the spill area with an appropriate cleaning agent.
- Exposure Response:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1][2]
 - Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[1][2]
 - Inhalation: Move to fresh air immediately. If breathing is difficult, provide respiratory support and seek medical attention.[1][2]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.^[2]

Disposal Plan

All waste materials contaminated with **Sotorasib-d7**, including empty containers, used PPE, and cleaning materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.

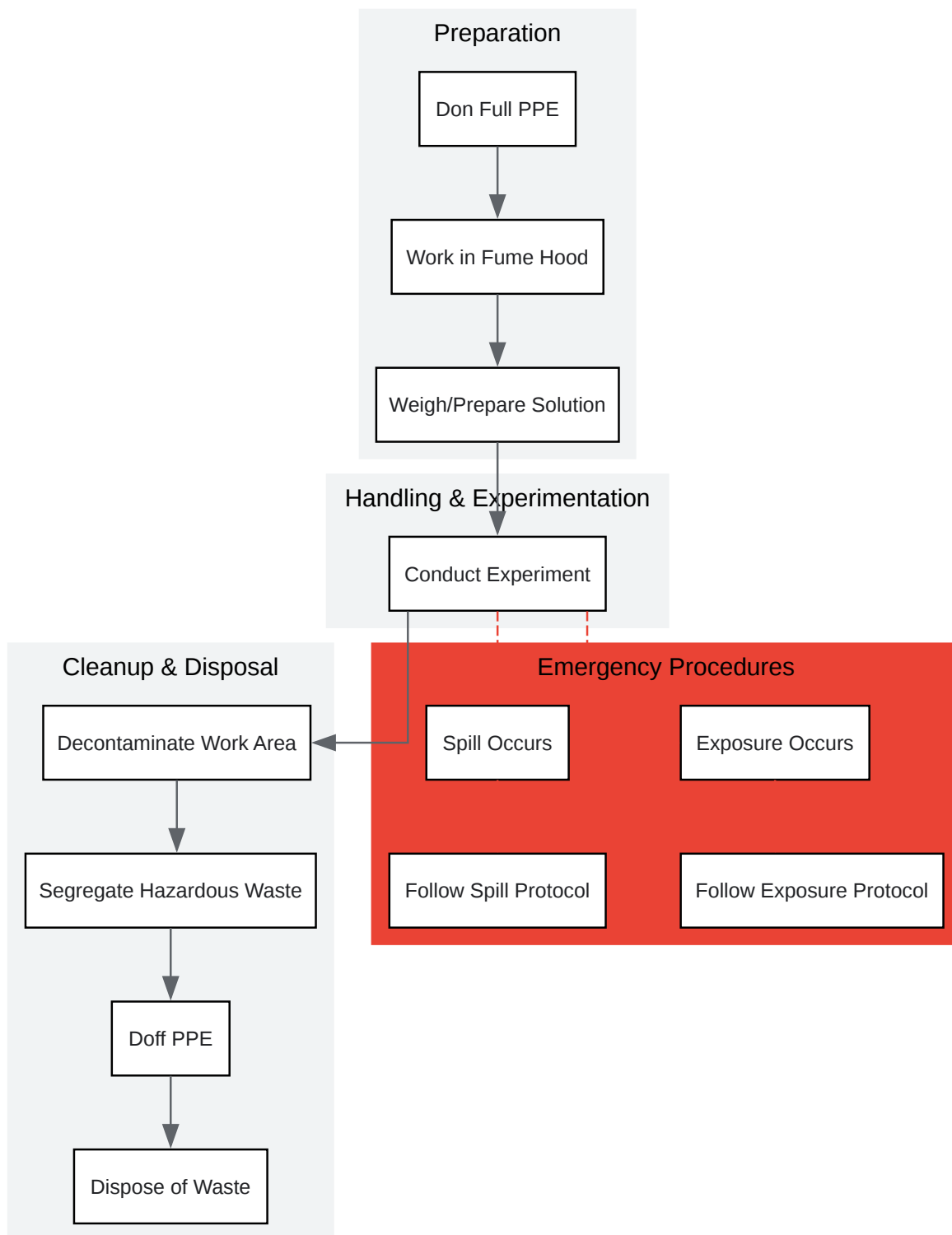
Quantitative Data Summary

Parameter	Value	Source
Occupational Exposure Limit (OEL) for Sotorasib	24 µg/m ³ (8-hour time-weighted average)	Amgen

Workflow for Safe Handling of Sotorasib-d7

The following diagram illustrates the logical workflow for the safe handling of **Sotorasib-d7**, from initial preparation to final disposal.

Sotorasib-d7 Safe Handling Workflow



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Caption: Workflow for the safe handling of **Sotorasib-d7**.

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